

An In-depth Technical Guide to the Physical Properties of Acetylsalicylic Acid

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Compound of Interest

Compound Name: 3-Fluoro-5-iodotoluene

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused examination of the core physical properties of acetylsalicylic acid (aspirin): its melting point, boiling point, and density. A thorough understanding of these characteristics is fundamental in the pharmaceutical sciences, influencing everything from manufacturing processes and formulation development to stability studies and quality control. This document offers a summary of these properties, detailed experimental protocols for their determination, and a logical workflow for analysis.

Core Physical Properties of Acetylsalicylic Acid

The physical properties of an active pharmaceutical ingredient (API) like acetylsalicylic acid are critical indicators of its purity, identity, and physical form. These parameters are rigorously controlled during drug development and manufacturing.

Physical Property	Value	Units	Notes
Melting Point	135 - 136 °C	Degrees Celsius (°C)	Pure acetylsalicylic acid has a sharp melting point. Impurities typically lower and broaden this range.[1][2][3][4] A second polymorphic form has been identified with a melting point of approximately 144.9°C.[5][6]
Boiling Point	~140 °C	Degrees Celsius (°C)	Acetylsalicylic acid decomposes at or near its boiling point. [1][7][8][9] Thermal degradation begins around 150°C.[5][10]
Density	1.35 - 1.40	Grams per cubic centimeter (g/cm ³)	The density is a key parameter for powder flow, compaction, and formulation design.[2][3][11][12][13]

Experimental Protocols

Accurate and reproducible determination of physical properties is essential for regulatory submission and consistent product quality. The following sections detail standard laboratory methodologies for measuring the melting point and density of acetylsalicylic acid.

This method relies on observing the temperature range over which a small, compacted sample of the solid in a capillary tube transitions from the solid to the liquid phase.

Methodology:

- Sample Preparation: Ensure the acetylsalicylic acid sample is completely dry and finely powdered.
- Capillary Tube Loading: Press the open end of a capillary tube (sealed at one end) into the powder sample. Invert the tube and tap it gently on a hard surface to pack the powder into the sealed end.[\[14\]](#) Repeat until a tightly packed column of 2-3 mm in height is achieved.
- Apparatus Setup:
 - Attach the capillary tube to a calibrated thermometer using a rubber band or a small piece of tubing. The sample portion of the tube should be level with the thermometer bulb.[\[14\]](#)
 - Immerse the thermometer and the attached capillary tube in a heat-stable liquid bath (e.g., mineral oil or glycerol) within a beaker.[\[15\]](#) Alternatively, place the tube in a commercial melting point apparatus.
- Heating and Observation:
 - Heat the bath slowly, at a rate of approximately 1-2 °C per minute, especially when approaching the expected melting point.
 - Continuously stir the bath to ensure uniform temperature distribution.
- Data Recording: Record two temperatures:
 - T1: The temperature at which the first drop of liquid appears.
 - T2: The temperature at which the entire sample becomes a clear liquid.[\[16\]](#)
 - The melting point is reported as the range from T1 to T2. For pure aspirin, this range should be narrow, within 1-2 °C.[\[17\]](#)

A standard boiling point determination is not appropriate for acetylsalicylic acid as it decomposes at elevated temperatures.[\[1\]](#)[\[9\]](#) The reported "boiling point" of 140 °C is more accurately described as a decomposition temperature.[\[7\]](#)[\[8\]](#) To characterize its thermal stability, advanced thermal analysis techniques are employed.

Methodology Overview: Thermogravimetric Analysis (TGA)

- Principle: TGA measures the change in mass of a substance as a function of temperature in a controlled atmosphere. It is used to determine the onset of thermal degradation.
- Procedure: A small, accurately weighed sample of acetylsalicylic acid is placed in a TGA pan. The sample is heated at a constant rate, and its mass is continuously monitored. The resulting TGA curve plots mass loss versus temperature, revealing the temperatures at which decomposition events occur.[\[10\]](#)

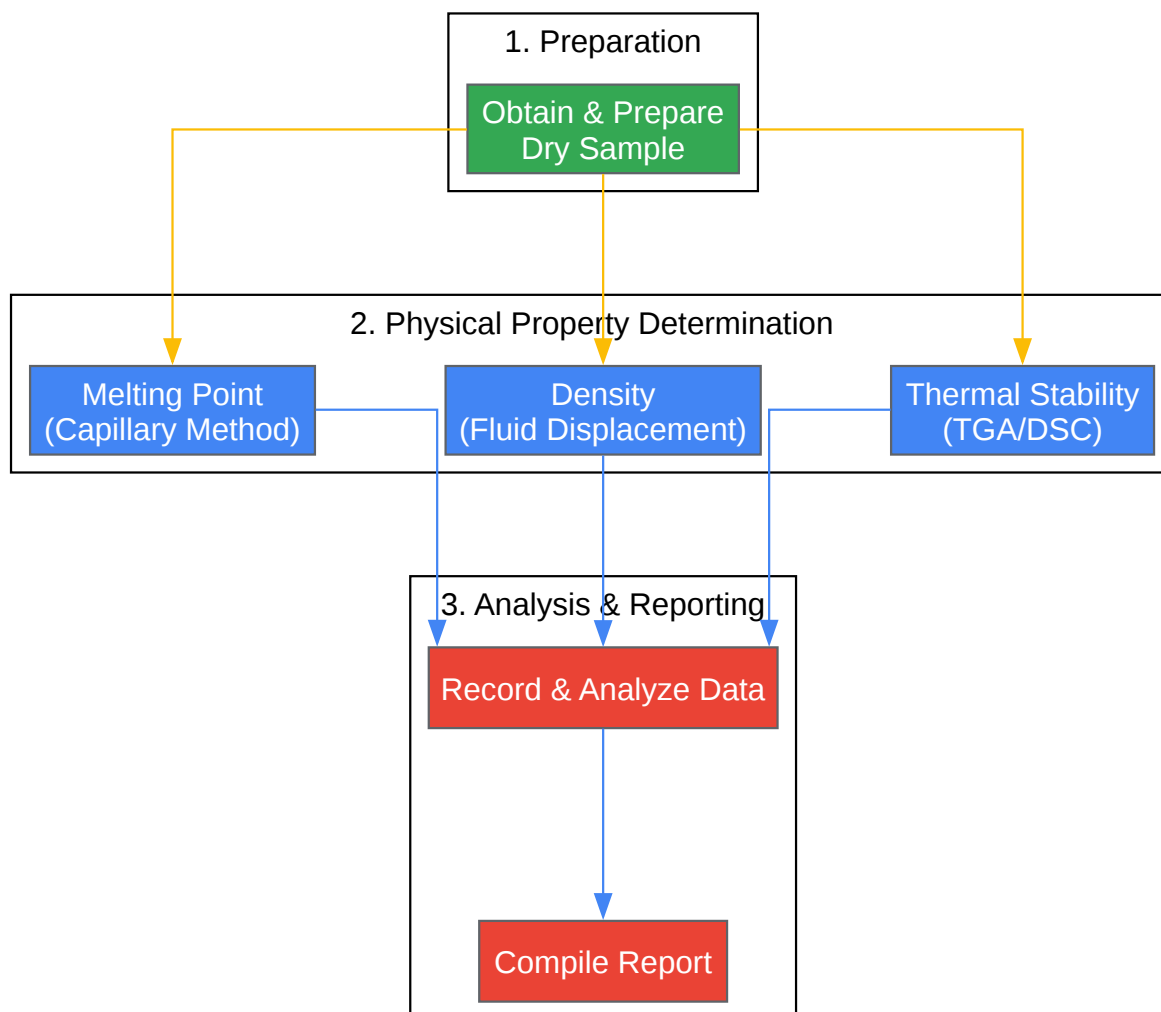
This method determines the volume of a solid by measuring the volume of a fluid it displaces, based on Archimedes' principle. It is suitable for solids that are insoluble in the chosen fluid.

Methodology:

- Mass Measurement: Accurately weigh a sample of dry acetylsalicylic acid crystals or powder using an analytical balance. Record this mass as m .
- Initial Volume Measurement: Add a known volume of a liquid in which aspirin is insoluble (e.g., a saturated hydrocarbon) to a graduated cylinder. The volume should be sufficient to fully submerge the sample. Record this initial volume as V_1 .[\[18\]](#)
- Displacement Measurement: Carefully add the weighed acetylsalicylic acid sample to the graduated cylinder, ensuring no liquid is lost to splashing and that the solid is fully submerged.[\[19\]](#)
- Final Volume Measurement: Record the new volume of the liquid plus the submerged solid. Record this final volume as V_2 .
- Calculation:
 - The volume of the solid sample (V_{solid}) is the difference between the final and initial volumes: $V_{\text{solid}} = V_2 - V_1$.[\[18\]](#)
 - The density (ρ) is calculated by dividing the mass by the volume: $\rho = m / V_{\text{solid}}$.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive physical characterization of an acetylsalicylic acid sample.



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Caption: Logical workflow for the physical analysis of acetylsalicylic acid.

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